

Section 1: Chemical Identification and Structural Hazard Assessment

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Compound of Interest

Compound Name: 1-[3-(Bromomethyl)benzyl]pyrazole

CAS No.: 78425-13-5

Cat. No.: B13690924

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Chemical Name: **1-[3-(Bromomethyl)benzyl]pyrazole** Molecular Formula: $C_{11}H_{11}BrN_2$
Predicted Molecular Weight: 251.12 g/mol

To understand the potential hazards of **1-[3-(Bromomethyl)benzyl]pyrazole**, a structural deconstruction is necessary. The molecule is composed of three key moieties, each contributing to its overall reactivity and toxicological profile:

- **Pyrazole Core:** The pyrazole ring is a common heterocyclic scaffold in pharmaceuticals.[3] The core pyrazole structure is known to be harmful if swallowed, toxic in contact with skin, and can cause severe skin and eye damage.[4]
- **Benzyl Group:** While the benzyl group itself is relatively stable, it serves as the linker for the highly reactive bromomethyl group.
- **Bromomethylbenzyl Moiety:** This functional group is characteristic of benzyl bromides. Compounds in this class are potent alkylating agents and are typically lachrymatory (tear-inducing), corrosive, and cause severe irritation to the skin, eyes, and respiratory tract.[5]

The hazards associated with analogues like 1-(3-Bromophenyl)-1H-pyrazole and 3-(Bromomethyl)-1H-pyrazole, which include acute toxicity and severe irritation, strongly inform the predicted hazard profile of the target compound.[6][7]

Section 2: Predicted Hazard Identification and GHS Classification

Based on the analysis of its structural components and data from analogous compounds, a provisional GHS classification for **1-[3-(Bromomethyl)benzyl]pyrazole** is summarized below. This classification should be considered preliminary and handled with the assumption of high hazard.

Hazard Class	GHS Category	Basis for Classification
Acute Toxicity, Oral	Category 3 or 4	Harmful or Toxic if swallowed. Based on pyrazole and brominated pyrazole analogues.[6]
Acute Toxicity, Dermal	Category 3	Toxic in contact with skin. Based on pyrazole data.
Skin Corrosion / Irritation	Category 1B or 2	Causes severe skin burns or irritation. Based on the reactive bromomethylbenzyl group.[5][6]
Serious Eye Damage / Irritation	Category 1	Causes serious eye damage. Based on pyrazole data and the corrosive nature of benzyl bromides.[6]
Specific Target Organ Toxicity (Single Exposure)	Category 3	May cause respiratory irritation.[6][8]

Predicted Hazard Statements:

- H301/302: Toxic or Harmful if swallowed.

- H311: Toxic in contact with skin.
- H314/315: Causes severe skin burns and eye damage or Causes skin irritation.
- H318: Causes serious eye damage.
- H335: May cause respiratory irritation.

Section 3: First-Aid Measures

In the event of any exposure, immediate action is critical. Emergency services should be contacted without delay.

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[6] If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[9]
- Skin Contact: Immediately take off all contaminated clothing. Rinse the affected skin with large amounts of water and soap for at least 15 minutes.[6][10] Seek immediate medical attention.
- Eye Contact: Rinse cautiously with water for several minutes.[6] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes.[6] Immediately call an ophthalmologist or physician.
- Ingestion: Rinse mouth with water.[6][10] Do NOT induce vomiting.[10] Never give anything by mouth to an unconscious person.[9][11] Call a poison center or doctor immediately.[6]

Section 4: Safe Handling, Storage, and Engineering Controls

A proactive approach to safety is paramount when working with a compound of this predicted hazard level.[2] All laboratory operations must be governed by a comprehensive Chemical Hygiene Plan.[12]

Engineering Controls: The First Line of Defense

- **Chemical Fume Hood:** All handling of **1-[3-(Bromomethyl)benzyl]pyrazole**, including weighing, transfers, and reactions, must be conducted inside a properly functioning chemical fume hood.^{[1][5][12]} This is crucial to protect researchers from inhaling harmful and corrosive vapors.^[1]
- **Ventilation:** Ensure the laboratory is well-ventilated to prevent the accumulation of vapors.
- **Safety Equipment:** An eyewash station and a safety shower must be readily accessible and tested regularly.^[1]

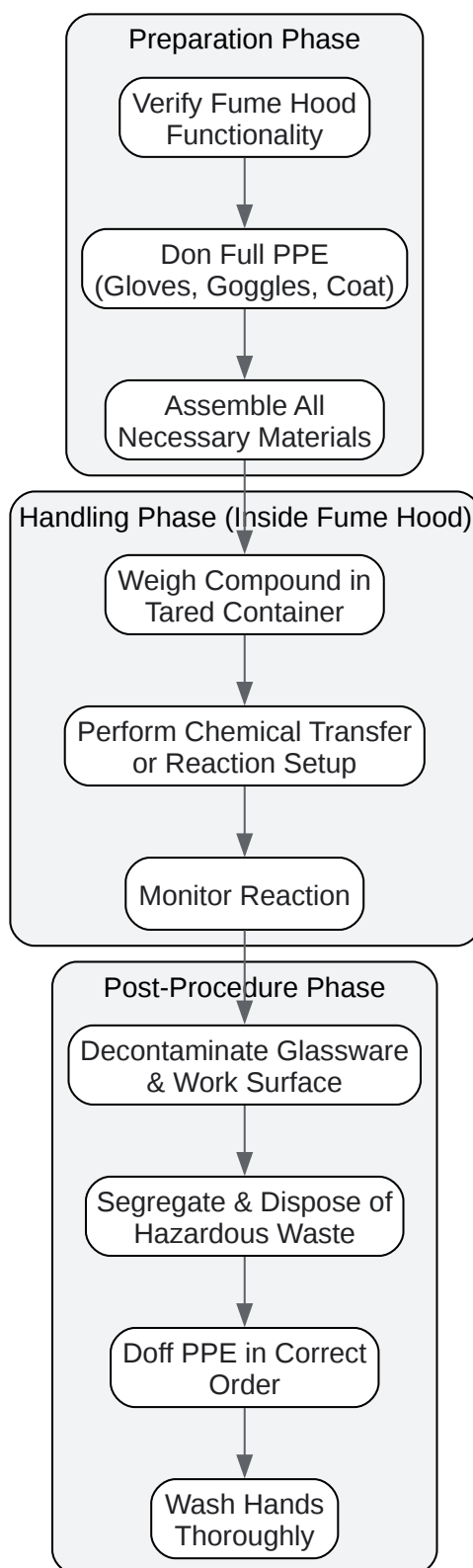
Personal Protective Equipment (PPE)

Standard laboratory attire, including long pants and closed-toe shoes, is mandatory.^[13]

PPE Category	Specification	Rationale
Hand Protection	Wear chemically resistant gloves (e.g., nitrile, 4 mil minimum). ^[14] Consider double-gloving.	To prevent skin contact with a substance predicted to be toxic and corrosive. ^[13] Gloves must be inspected before use and disposed of properly. ^[10]
Eye Protection	Tightly fitting safety goggles with side-shields. ^[10] A face shield should also be worn.	To protect against splashes of a substance predicted to cause severe eye damage. ^[9]
Body Protection	A flame-resistant lab coat, fully buttoned. ^{[13][15]}	To protect skin and clothing from splashes and spills. ^[13]

Safe Handling Workflow

The following workflow must be adhered to for all procedures involving this compound.



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Caption: Standard Operating Workflow for Handling **1-[3-(Bromomethyl)benzyl]pyrazole**.

Storage and Incompatibilities

- **Storage Conditions:** Store in a tightly closed container in a cool, dry, and well-ventilated area. [6][10] The storage temperature should be between 2-8°C as recommended for similar brominated compounds.[7][16] Keep away from direct sunlight and sources of ignition.[17]
- **Incompatible Materials:** Avoid contact with strong oxidizing agents, strong bases, and moisture.[6][18] Store acids and bases in separate cabinets to prevent dangerous reactions. [2][12]

Section 5: Accidental Release and Spill Response

Prompt and correct response to a spill is essential to mitigate exposure and contamination.[2]

Spill Response Protocol

- **Immediate Actions:** Alert all personnel in the immediate vicinity and evacuate the area.[10]
- **Assessment:** From a safe distance, assess the size and nature of the spill. If the spill is large, involves a fire, or a person is injured, call emergency services immediately.[12][13]
- **Containment (Small Spills Only):** For minor spills that you are trained to handle, wear appropriate PPE (including respiratory protection if necessary). Cover the spill with an inert absorbent material such as vermiculite or sand. Do not use combustible materials.
- **Cleanup:** Carefully sweep or scoop the absorbed material into a suitable, labeled container for hazardous waste disposal.[10] Avoid creating dust.[9]
- **Decontamination:** Clean the spill area thoroughly with an appropriate solvent, followed by soap and water.[19]
- **Disposal:** All contaminated materials, including absorbents and PPE, must be placed in a sealed container and disposed of as hazardous waste.[6][9]

Caption: Decision Logic for Responding to a Chemical Spill.

Section 6: Waste Disposal

Under no circumstances should **1-[3-(Bromomethyl)benzyl]pyrazole** or its waste be disposed of down the drain.[\[12\]](#)

- Waste Categorization: All materials contaminated with this compound, including excess reagent, reaction mixtures, contaminated labware, and PPE, must be treated as hazardous chemical waste.
- Containerization: Collect waste in a clearly labeled, sealed, and non-reactive container.[\[2\]](#)
[\[12\]](#)
- Disposal Procedure: Disposal must be handled through an approved hazardous waste management service in accordance with all local, regional, and national regulations.[\[6\]](#)[\[9\]](#)

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